

2-(4-Bromophenyl)-4,5-dimethyloxazole basic properties

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Compound of Interest

Compound Name: 2-(4-Bromophenyl)-4,5-dimethyloxazole

Cat. No.: B8801264

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Topic: **2-(4-Bromophenyl)-4,5-dimethyloxazole**: Synthesis, Reactivity, and Applications

Content Type: Technical Whitepaper Audience: Medicinal Chemists, Process Scientists, and Materials Researchers

Executive Summary

2-(4-Bromophenyl)-4,5-dimethyloxazole (CAS: 176961-51-6) represents a privileged heterocyclic scaffold in medicinal chemistry and materials science. Unlike its 4,5-dihydro analog (an oxazoline), the fully aromatic oxazole core offers exceptional thermal and oxidative stability. Its value lies in its dual functionality: the 4,5-dimethyl substitution blocks metabolic "soft spots" on the heterocyclic ring, while the 4-bromophenyl moiety serves as a versatile handle for palladium-catalyzed cross-coupling reactions. This guide provides a definitive technical profile, validated synthetic protocols, and reactivity landscapes for this critical intermediate.

Physicochemical Profile

The following data consolidates experimental and predicted properties. Note the distinction between the target aromatic oxazole and its dihydro-precursor (CAS 32664-14-5), a common

database ambiguity.

Property	Value / Description
IUPAC Name	2-(4-Bromophenyl)-4,5-dimethyl-1,3-oxazole
CAS Number	176961-51-6
Molecular Formula	C ₁₁ H ₁₀ BrNO
Molecular Weight	252.11 g/mol
Appearance	Pale yellow to off-white crystalline solid
Solubility	Insoluble in water; Soluble in DCM, CHCl ₃ , DMSO, Ethanol
LogP (Predicted)	~3.3 (Lipophilic)
Fluorescence	Weak native fluorescence (UV-excited); highly fluorescent upon biaryl extension
Key Impurity	2-(4-Bromophenyl)-4,5-dihydro-4,5-dimethyloxazole (incomplete oxidation)

Synthetic Architecture

The most robust route to 2,4,5-trisubstituted oxazoles is the Robinson-Gabriel synthesis or the Hantzsch-type condensation. We prioritize the condensation of an amide with an

-haloketone due to its scalability and atom economy.

Validated Synthesis Protocol

Reaction: Condensation of 4-bromobenzamide with 3-bromo-2-butanone.

Mechanism:

- Alkylation: The amide nitrogen attacks the
-carbon of the haloketone (S_N2).

- Cyclization: The carbonyl oxygen attacks the amide carbonyl carbon.
- Dehydration: Loss of water drives aromatization to the oxazole.

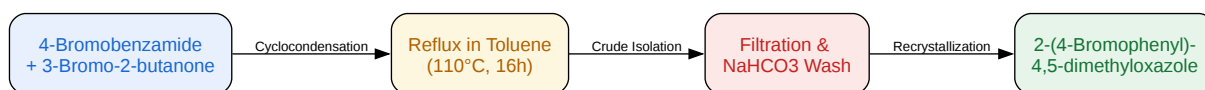
Reagents:

- 4-Bromobenzamide (1.0 eq)
- 3-Bromo-2-butanone (1.2 eq)
- Solvent: Toluene or Ethanol (anhydrous)
- Base/Catalyst: CaCO_3 or Urea (acid scavenger)

Step-by-Step Methodology:

- Setup: In a dry 250 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, dissolve 4-bromobenzamide (10 mmol, 2.00 g) in anhydrous toluene (50 mL).
- Addition: Add 3-bromo-2-butanone (12 mmol, 1.81 g) dropwise over 10 minutes. Note: 3-chloro-2-butanone can be used but requires longer reflux times.
- Reflux: Heat the mixture to reflux (110°C) for 12–16 hours. Monitor via TLC (Hexane:EtOAc 4:1). The starting amide ($R_f \sim 0.3$) should disappear, and a less polar fluorescent spot ($R_f \sim 0.6$) should appear.
- Workup: Cool to room temperature. If a solid precipitate (ammonium salts) forms, filter it off. Evaporate the solvent under reduced pressure.
- Purification: Dissolve the crude residue in EtOAc (50 mL) and wash with saturated NaHCO_3 (2 x 30 mL) to remove unreacted acid/HBr. Dry over Na_2SO_4 , filter, and concentrate.
- Crystallization: Recrystallize from hot ethanol or purify via silica gel flash chromatography (0–10% EtOAc in Hexanes) to yield the pure oxazole.

Synthesis Workflow Visualization



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Figure 1: Step-wise synthetic workflow for the preparation of the target oxazole.

Reactivity & Functionalization

The core utility of this molecule lies in the aryl bromide handle. The 4,5-dimethyl oxazole ring is electron-rich but sterically hindered, directing reactivity almost exclusively to the bromine position under cross-coupling conditions.

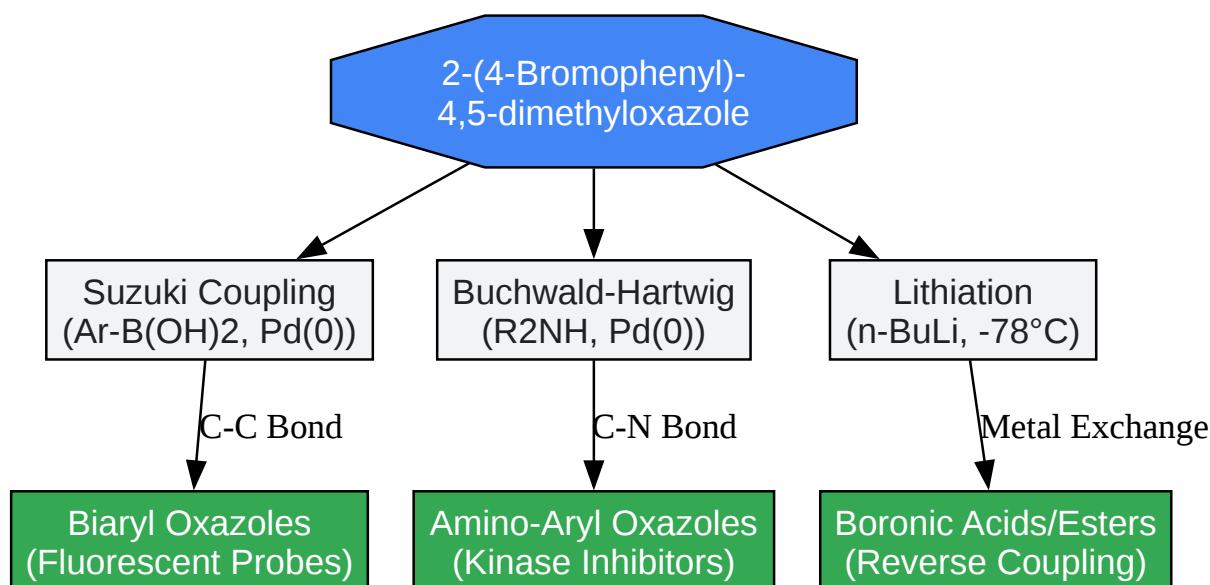
Suzuki-Miyaura Cross-Coupling

This is the primary method to expand the scaffold into biaryl fluorescent probes or drug candidates.

- Substrate: **2-(4-Bromophenyl)-4,5-dimethyloxazole**
- Coupling Partner: Aryl boronic acids (Ar-B(OH)_2)
- Catalyst: $\text{Pd(PPh}_3)_4$ (5 mol%)
- Base: K_2CO_3 (2.0 eq)
- Solvent: DME/Water (3:1)

Strategic Insight: The oxazole nitrogen can coordinate to Palladium, potentially poisoning the catalyst. Using bidentate ligands (e.g., dppf) or higher catalyst loading often mitigates this.

Functionalization Pathway



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Figure 2: Divergent synthesis pathways utilizing the aryl bromide handle.

Applications in R&D

- Medicinal Chemistry:
 - Metabolic Stability: The methyl groups at C4 and C5 block the oxidative metabolism that typically occurs at the vacant positions of the oxazole ring, extending the half-life of the pharmacophore.
 - Kinase Inhibition: The 2-phenyl-oxazole motif mimics the adenine core of ATP, making this scaffold a frequent starting point for kinase inhibitor design (e.g., VEGFR, EGFR inhibitors).
- Materials Science (OLEDs):
 - Oxazoles are electron-deficient heterocycles (electron transport materials).
 - Coupling this bromide with electron-rich amines (e.g., triphenylamine) creates "Push-Pull" systems used in blue OLED emitters.

Safety & Handling

- Hazard Classification: Warning. Causes skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).
- Storage: Store in a cool, dry place under inert atmosphere (Argon/Nitrogen). While the aromatic oxazole is stable, protection from light is recommended to prevent slow photolytic degradation of the C-Br bond.
- Spill Response: Sweep up solid spills to avoid dust generation. Ventilate area.

References

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